

Application Note: Strategic Utilization of Methyl 2-bromo-3-methoxybenzoate in API Synthesis

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Compound of Interest

Compound Name: Methyl 2-bromo-3-methoxybenzoate

CAS No.: 59453-47-3

Cat. No.: B2706029

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Executive Summary

Methyl 2-bromo-3-methoxybenzoate (CAS: 267909-51-7) is a high-value, polysubstituted aromatic scaffold utilized in the synthesis of complex Active Pharmaceutical Ingredients (APIs). Its structural uniqueness lies in the vicinal trisubstitution pattern (Ester-Bromo-Methoxy). This "ortho-ortho" arrangement creates a bifunctional electrophilic core essential for constructing isocoumarins, isoquinolin-1(2H)-ones, and dibenzopyranones—pharmacophores frequently observed in PARP inhibitors, kinase inhibitors, and natural product analogs (e.g., Urolithins).

This guide details the strategic handling, synthesis, and downstream application of this intermediate, focusing on overcoming the steric and electronic challenges inherent to its crowded substitution pattern.

Chemical Profile & Strategic Utility

Physicochemical Properties

Property	Specification
Chemical Name	Methyl 2-bromo-3-

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